

# The solubility of Fasn-IN-1 in DMSO and other solvents

Author: BenchChem Technical Support Team. Date: December 2025



## **Application Notes and Protocols: Fasn-IN-1**

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Fasn-IN-1**, also known as TVB-2460, is a potent and specific inhibitor of Fatty Acid Synthase (FASN).[1] FASN is a key enzyme in the de novo synthesis of fatty acids, a metabolic pathway that is often upregulated in various diseases, including cancer. By inhibiting FASN, **Fasn-IN-1** disrupts the production of fatty acids, which are essential for cell membrane formation, energy storage, and signaling molecule synthesis. This disruption can lead to cell growth arrest and apoptosis, making **Fasn-IN-1** a valuable tool for research in oncology and metabolic diseases. These application notes provide detailed information on the solubility of **Fasn-IN-1** and protocols for its use in in vitro and in vivo studies.

## **Chemical Properties**



Property	Value	
Synonym	TVB-2460	
Molecular Weight	395.54 g/mol	
Chemical Formula	C18H25N3O3S2	
SMILES	CCINVALID-LINKC(=O)Nc1nc(cs1)- c1ccc(cc1)S(=O)(=O)N(CC)CC	

#### **Solubility Data**

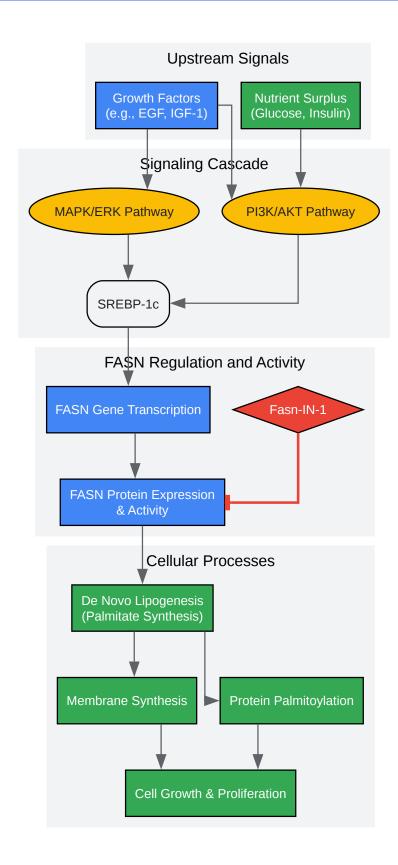
The solubility of **Fasn-IN-1** is a critical factor for the design and reproducibility of experiments. Below is a summary of its solubility in various common laboratory solvents.

Solvent	Concentration	Remarks
DMSO	100 mg/mL (252.82 mM)	Sonication is recommended to aid dissolution.[1]
Water	Not readily available	Fasn-IN-1 is expected to have low aqueous solubility.
Ethanol	Not readily available	Solubility may be limited.
PBS (pH 7.4)	Not readily available	Solubility is expected to be low.

Note: The quantitative solubility of **Fasn-IN-1** in aqueous solutions such as water and PBS, as well as in ethanol, is not widely reported in the available literature. It is recommended that researchers determine the empirical solubility for their specific experimental conditions. For cell culture and in vivo studies, it is common to first dissolve **Fasn-IN-1** in DMSO to create a high-concentration stock solution, which is then further diluted in aqueous media or formulation vehicles.

## **Signaling Pathway**









Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. FASN-IN-1 | Fatty Acid Synthase | TargetMol [targetmol.com]
- To cite this document: BenchChem. [The solubility of Fasn-IN-1 in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2866674#the-solubility-of-fasn-in-1-in-dmso-and-other-solvents]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com